

An In-Depth Technical Guide to 4-Methoxybenzyl Formate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methoxybenzyl formate

Cat. No.: B093505

[Get Quote](#)

Abstract

4-Methoxybenzyl formate, also known as anisyl formate, is a versatile organic compound with significant applications spanning from synthetic organic chemistry to the flavor and fragrance industry. Its utility is intrinsically linked to the properties of the 4-methoxybenzyl (PMB) moiety, a widely employed protecting group for various functional groups in the synthesis of complex molecules, including pharmaceuticals. This guide provides a comprehensive overview of the core chemical properties, spectroscopic profile, synthesis, and reactivity of **4-Methoxybenzyl formate**. It further details its applications, particularly in the context of drug development, and outlines essential safety and handling protocols, offering a holistic resource for researchers and chemical professionals.

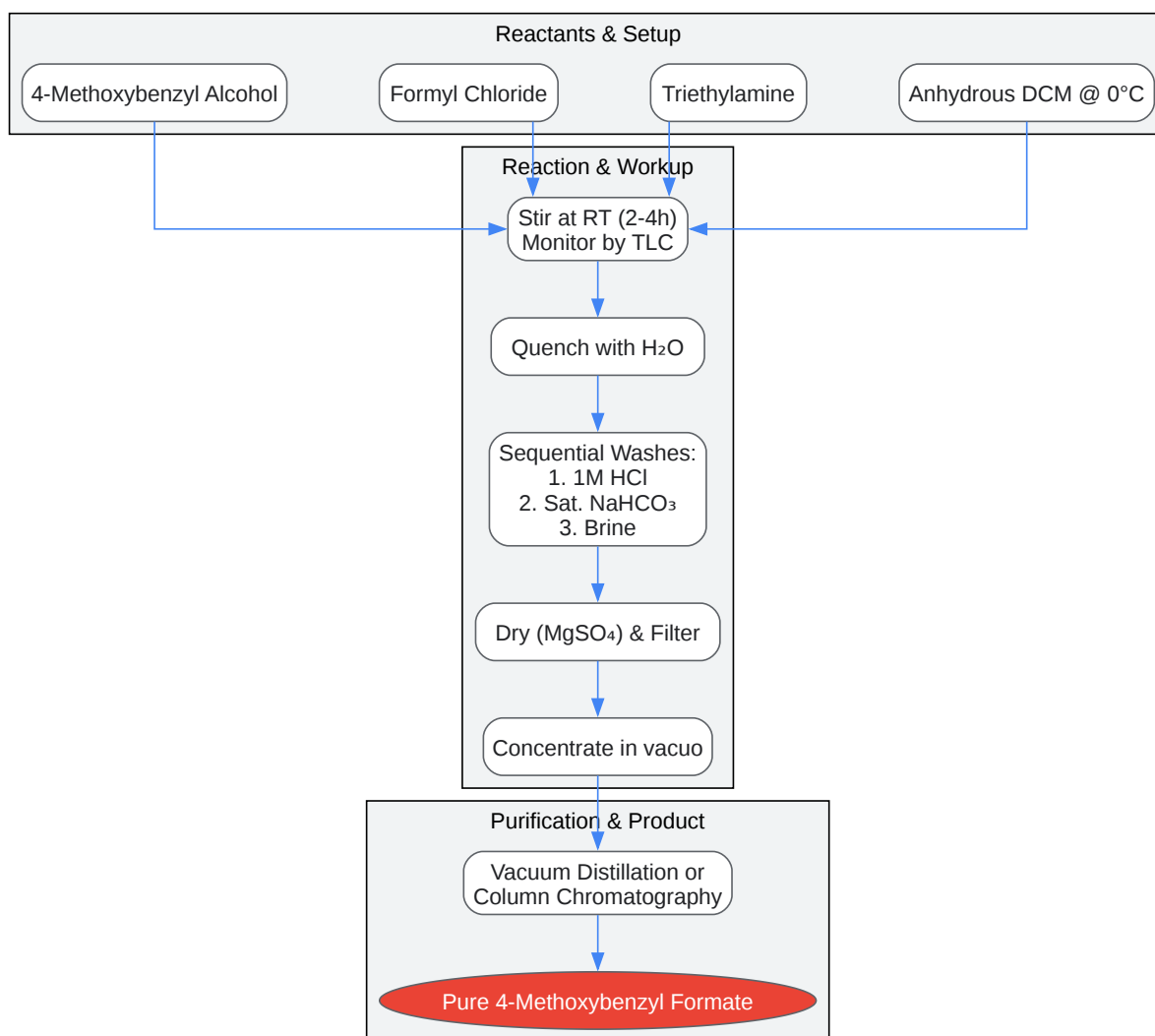
Introduction and Compound Profile

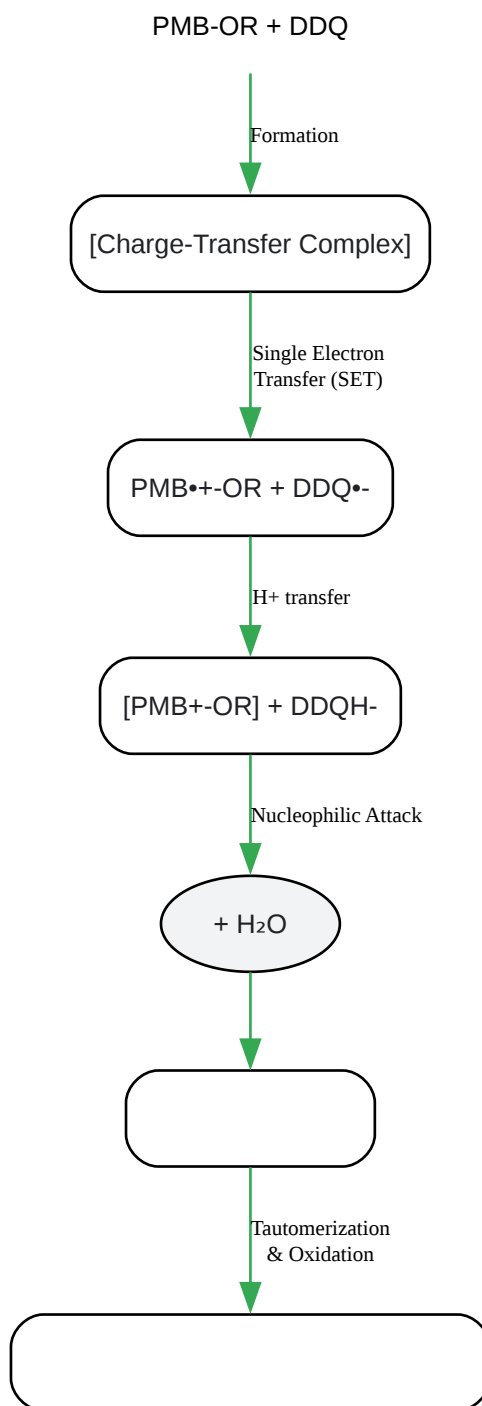
4-Methoxybenzyl formate (Figure 1) is a carboxylic ester characterized by a formate group attached to a 4-methoxybenzyl substituent.^[1] It is classified as a benzyloxycarbonyl compound.^[2] While found naturally in vanilla, it is predominantly produced synthetically for commercial use.^[3] Its pleasant floral, fruity, and anisic odor makes it a valuable component in the flavor and fragrance industry.^[1]

However, for synthetic chemists, its significance lies primarily with the 4-methoxybenzyl (PMB) group. The PMB group is a cornerstone in protecting group strategy due to its stability across a range of reaction conditions and, crucially, its susceptibility to selective removal under specific oxidative or acidic conditions that often leave other protecting groups, like the standard benzyl

(Bn) group, intact.^{[4][5]} This guide will explore the chemical principles that make **4-methoxybenzyl formate** and its derivatives indispensable tools in modern organic synthesis.

Figure 1: Chemical Structure of **4-Methoxybenzyl Formate**





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. ANISYL FORMATE | 122-91-8 [chemicalbook.com]
- 2. Showing Compound 4-Methoxybenzyl formate (FDB013596) - FooDB [foodb.ca]
- 3. 4-Methoxybenzyl formate | C9H10O3 | CID 61054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Preparation and Applications of 4-Methoxybenzyl Esters in Organic Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Methoxybenzyl Formate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093505#4-methoxybenzyl-formate-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com